

# Commercial Suppliers and Technical Guide for 17-Epiestriol-d5 in Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 17-Epiestriol-d5

Cat. No.: B12430231

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the use of stable isotope-labeled internal standards is crucial for achieving accurate and reproducible quantification in mass spectrometry-based assays. This guide provides an in-depth overview of **17-Epiestriol-d5**, a deuterated analog of 17-Epiestriol, detailing its commercial availability, key specifications, and typical applications in analytical workflows.

## Introduction to 17-Epiestriol-d5

**17-Epiestriol-d5** is a synthetic, isotopically labeled form of 17-Epiestriol, an endogenous estrogen metabolite.<sup>[1]</sup> The incorporation of five deuterium atoms (d5) results in a higher molecular weight compared to the endogenous compound, allowing it to be distinguished by a mass spectrometer. This property makes it an ideal internal standard for isotope dilution mass spectrometry (IDMS) techniques, primarily Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). When added to a biological sample at a known concentration, it co-elutes with the unlabeled analyte and experiences similar ionization and fragmentation, effectively correcting for variations in sample preparation, injection volume, and matrix effects.

## Commercial Availability

Several reputable suppliers offer **17-Epiestriol-d5** for research purposes. These suppliers typically provide the compound as a neat solid or in solution, accompanied by a Certificate of Analysis (CoA) detailing its quality and purity.

Supplier	Product/Catalog Number	Available Formats	Key Information
LGC Standards	TRC-E586512	1 mg, 10 mg (Neat Solid)	Provides a Certificate of Analysis with the product. Synonyms include (16 $\alpha$ ,17 $\alpha$ )-Estra-1,3,5(10)-triene-3,16,17-triol-d5.[2][3]
Clinivex	RCLST215685	Solid (Customizable mg quantity)	Intended for laboratory and research use only. A Certificate of Analysis is provided, with recommended storage conditions.[4]
Cayman Chemical	Not directly available (offers unlabeled 17-Epiestriol)	N/A	Offers the unlabeled analog (Item No. 33601), providing detailed product information and a CoA for it.[1]
Cerilliant (a MilliporeSigma brand)	Not directly available (offers other deuterated estrogens)	N/A	A known supplier of certified reference materials, including deuterated estrogens like 17 $\beta$ -Estradiol-D5, which indicates their capability in this area.

## Technical Specifications

The quality of an internal standard is paramount for reliable quantification. Key technical specifications are typically provided on the supplier's Certificate of Analysis. While a specific

CoA for **17-Epiestriol-d5** was not publicly available, the table below summarizes expected and commonly reported data based on supplier information and analogous products.

Parameter	Typical Specification	Importance
Chemical Formula	C <sub>18</sub> H <sub>19</sub> D <sub>5</sub> O <sub>3</sub>	Defines the elemental composition.
Molecular Weight	~293.41 g/mol	Used for concentration calculations and mass spectrometer settings.
Chemical Purity	≥98% (by HPLC, NMR)	Ensures that the standard is free from other chemical impurities that could interfere with the analysis.
Isotopic Purity	≥98%	Indicates the percentage of the compound that is correctly labeled with five deuterium atoms, ensuring minimal isotopic crosstalk with the analyte.
Physical Form	Solid	Most suppliers provide the compound as a solid for stability and ease of weighing.
Storage Conditions	-20°C, protected from light and moisture	Essential for maintaining the long-term stability and integrity of the compound.
Solubility	Slightly soluble in methanol	Important for the preparation of stock and working solutions.

## Experimental Protocols: Quantification of Estrogens using 17-Epiestriol-d5

**17-Epiestriol-d5** is primarily used as an internal standard for the quantification of 17-Epiestriol and other related estrogens in biological matrices such as serum, plasma, and urine. Below is a generalized LC-MS/MS protocol synthesized from established methods for estrogen analysis.

## 1. Preparation of Standards and Internal Standard (IS) Stock Solutions

- **17-Epiestriol-d5 Stock Solution:** Accurately weigh the solid standard and dissolve it in a suitable solvent (e.g., methanol) to create a stock solution of known concentration (e.g., 1 mg/mL). This solution should be stored at -20°C or lower.
- **Working IS Solution:** Dilute the stock solution with an appropriate solvent (e.g., 50% methanol) to a working concentration suitable for spiking into samples (e.g., 5 ng/mL).
- **Calibration Standards:** Prepare a series of calibration standards by spiking known amounts of unlabeled 17-Epiestriol into a surrogate matrix (e.g., charcoal-stripped serum or buffer) to create a calibration curve covering the expected concentration range of the analyte.

## 2. Sample Preparation: Liquid-Liquid Extraction (LLE)

This is a common method for extracting steroids from biological fluids.

- **Spiking:** Add a precise volume of the working IS solution to a known volume of the biological sample (e.g., 50 µL of IS to 200 µL of serum).
- **Equilibration:** Gently vortex the mixture and allow it to equilibrate for approximately 15 minutes at 4°C.
- **Extraction:** Add an immiscible organic solvent, such as methyl tert-butyl ether (MTBE) or a hexane:ethyl acetate mixture. Vortex vigorously for 1-2 minutes to ensure thorough mixing.
- **Phase Separation:** Centrifuge the sample to separate the aqueous and organic layers. The steroids will partition into the organic layer.
- **Drying:** Carefully transfer the organic layer to a clean tube and evaporate the solvent to dryness under a stream of nitrogen at a controlled temperature (e.g., 35-50°C).

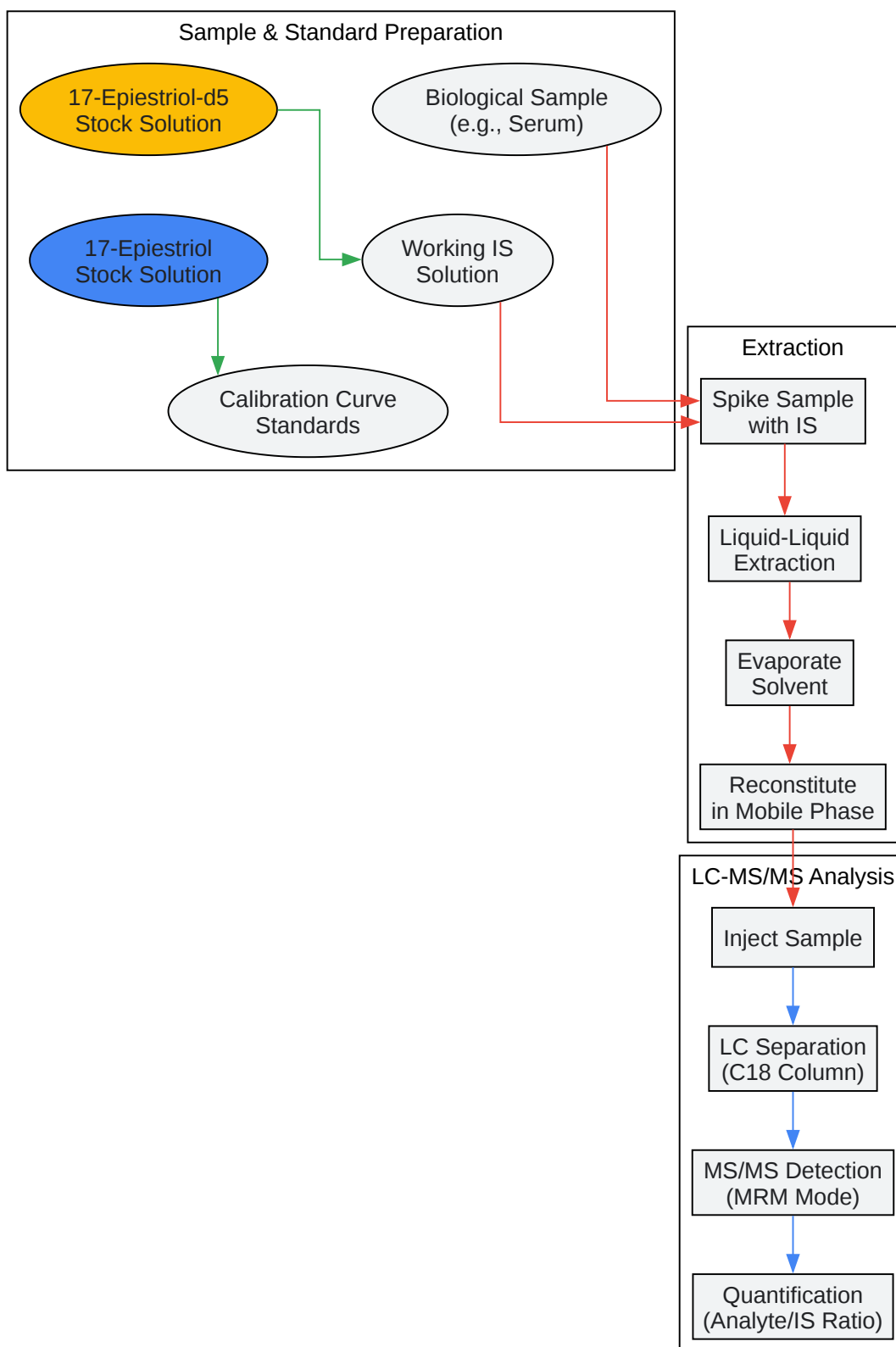
- Reconstitution: Reconstitute the dried extract in a small, known volume of the initial mobile phase (e.g., 75-150  $\mu\text{L}$  of 20-50% methanol in water) for injection into the LC-MS/MS system.

### 3. LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column is typically used for steroid separation (e.g., 50-100 mm length,  $<2\ \mu\text{m}$  particle size).
  - Mobile Phase: A gradient elution using water (A) and methanol or acetonitrile (B), often with additives like ammonium fluoride or ammonium hydroxide to improve ionization, is common.
  - Flow Rate: Typical flow rates range from 0.2 to 0.5 mL/min.
  - Injection Volume: 20-50  $\mu\text{L}$  of the reconstituted sample is injected.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization: Electrospray ionization (ESI) is commonly used, often in negative mode for estrogens.
  - Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both the unlabeled analyte (17-Epiestriol) and the deuterated internal standard (**17-Epiestriol-d5**) are monitored.
  - Quantification: The analyte concentration is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this ratio to the calibration curve.

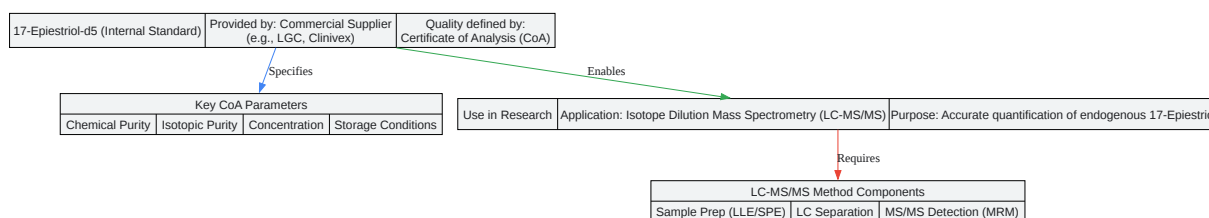
## Visualizations

The following diagrams illustrate the typical workflows and relationships involved in using **17-Epiestriol-d5** for research.



[Click to download full resolution via product page](#)

Fig. 1: General workflow for sample analysis using a deuterated internal standard.



[Click to download full resolution via product page](#)

Fig. 2: Logical relationship between the commercial product and its research application.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. 17-Epiestriol-d5 | TRC-E586512-10MG | LGC Standards [lgcstandards.com]
- 3. 17-Epiestriol-d5 | TRC-E586512-10MG | LGC Standards [lgcstandards.com]
- 4. clinivex.com [clinivex.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 17-Epiestriol-d5 in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12430231#commercial-suppliers-of-17-epiestriol-d5-for-research]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)